

An In-depth Technical Guide to the Chemical Properties of Pent-4-ynal

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Compound of Interest

Compound Name: **Pent-4-ynal**

Cat. No.: **B2653755**

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Abstract

Pent-4-ynal is a bifunctional organic molecule featuring both a terminal alkyne and an aldehyde functional group. This unique structural arrangement makes it a versatile building block in organic synthesis, enabling a variety of chemical transformations. This technical guide provides a comprehensive overview of the chemical properties of **Pent-4-ynal**, including its physical characteristics, spectral data, synthesis, and reactivity. Detailed experimental protocols and mechanistic diagrams are provided to facilitate its use in research and development.

Chemical and Physical Properties

Pent-4-ynal is a colorless liquid at room temperature.^[1] It is soluble in organic solvents and possesses a characteristic odor.^[1] The key physical and chemical properties of **Pent-4-ynal** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₆ O	[2]
Molecular Weight	82.10 g/mol	[2]
CAS Number	18498-59-4	[3]
Appearance	Colorless liquid	[4]
Boiling Point	125-126 °C	[4]
Melting Point	-77 °C	[4]
Density	0.891 g/mL	[4]

Spectral Data

The structural features of **Pent-4-ynal** can be confirmed using various spectroscopic techniques.

¹H NMR Spectroscopy

The proton NMR spectrum of **Pent-4-ynal** exhibits characteristic signals corresponding to the aldehydic proton, the protons adjacent to the carbonyl group and the alkyne, and the terminal acetylenic proton. A typical ¹H NMR spectrum shows a singlet for the aldehydic proton around δ 9.8 ppm, a multiplet for the four protons on the carbons adjacent to the alkyne and carbonyl groups between δ 2.3-2.8 ppm, and a triplet for the terminal acetylenic proton around δ 1.9-2.0 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of **Pent-4-ynal** displays strong absorption bands characteristic of its functional groups. A strong peak is observed around 3296 cm^{-1} corresponding to the $\equiv\text{C-H}$ stretch of the terminal alkyne. The $\text{C}\equiv\text{C}$ triple bond stretch appears as a weaker band around 2120 cm^{-1} . A very strong and sharp absorption is present at approximately 1725 cm^{-1} , which is indicative of the C=O stretch of the aldehyde.

Synthesis of Pent-4-ynal

Pent-4-ynal is commonly synthesized by the oxidation of the corresponding primary alcohol, pent-4-yn-1-ol. The Swern oxidation is a widely used and efficient method for this transformation.^[5]

Experimental Protocol: Swern Oxidation of Pent-4-yn-1-ol

This protocol outlines the synthesis of **Pent-4-ynal** from pent-4-yn-1-ol using a Swern oxidation.

Materials:

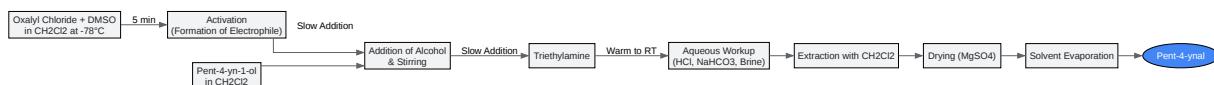
- Pent-4-yn-1-ol
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)
- Triethylamine (Et_3N)
- Dichloromethane (CH_2Cl_2)
- Water
- 1% Hydrochloric acid (in saturated brine)
- 5% Sodium bicarbonate solution
- Brine
- Magnesium sulfate (MgSO_4)

Procedure:

- To a solution of oxalyl chloride (1.5 equivalents) in dichloromethane cooled to -78°C , add a solution of dimethyl sulfoxide (2.7 equivalents) in dichloromethane dropwise.

- After stirring for 5 minutes, a solution of pent-4-yn-1-ol (1.0 equivalent) in dichloromethane is added slowly.
- The reaction mixture is stirred for an additional 30 minutes at -78 °C.
- Triethylamine (7.0 equivalents) is then added dropwise, and the mixture is allowed to warm to room temperature.
- Water is added to the reaction mixture, and the product is extracted with dichloromethane.
- The combined organic layers are washed sequentially with 1% hydrochloric acid in saturated brine, 5% sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and concentrated under reduced pressure to yield **Pent-4-ynal**.

Diagram of Experimental Workflow:



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Caption: Workflow for the Swern oxidation of pent-4-yn-1-ol.

Reactivity and Synthetic Applications

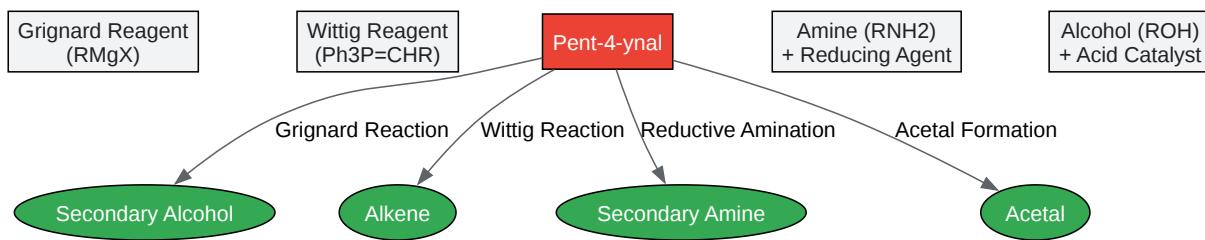
The dual functionality of **Pent-4-ynal** allows for a diverse range of chemical transformations, making it a valuable intermediate in the synthesis of more complex molecules.

Reactions of the Aldehyde Group

The aldehyde functional group in **Pent-4-ynal** is susceptible to nucleophilic attack and can participate in various well-established reactions, including:

- Wittig Reaction: Conversion of the aldehyde to an alkene.[\[6\]](#)
- Grignard and Organolithium Reactions: Formation of secondary alcohols.
- Reductive Amination: Synthesis of amines.
- Acetal Formation: Protection of the aldehyde group.

Diagram of Aldehyde Reactions:



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Caption: Common reactions involving the aldehyde group of **Pent-4-ynal**.

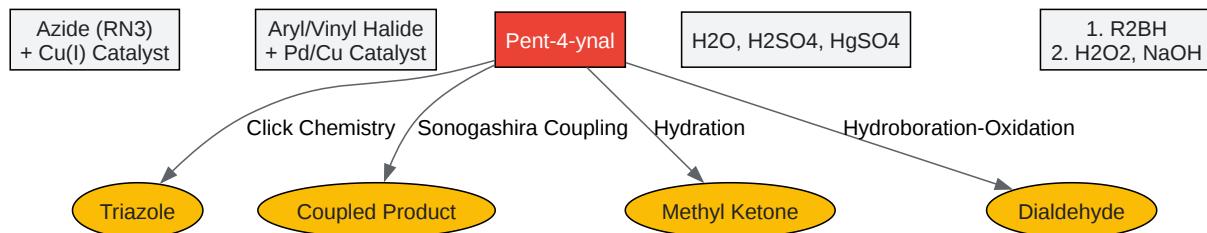
Reactions of the Alkyne Group

The terminal alkyne in **Pent-4-ynal** is a versatile functional group that can undergo several characteristic reactions:

- Sonogashira Coupling: Formation of a carbon-carbon bond with aryl or vinyl halides.
- Click Chemistry (Huisgen Cycloaddition): Reaction with azides to form triazoles.
- Hydration: Conversion to a methyl ketone.[\[7\]](#)
- Hydroboration-Oxidation: Formation of an aldehyde (in this case, a dialdehyde).[\[8\]](#)

- Deprotonation and Alkylation: The terminal proton is acidic and can be removed by a strong base, followed by reaction with an electrophile.

Diagram of Alkyne Reactions:



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Caption: Key reactions of the terminal alkyne in **Pent-4-ynal**.

Safety and Handling

Pent-4-ynal is an organic compound and should be handled with appropriate safety precautions in a well-ventilated fume hood.[4] It may be irritating to the eyes, skin, and respiratory tract.[4] Personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, should be worn.[4] It should be stored in a cool, dry place away from strong oxidizing agents and strong acids.[4]

Conclusion

Pent-4-ynal is a valuable and versatile bifunctional molecule in organic synthesis. Its aldehyde and terminal alkyne moieties provide two distinct reactive sites that can be selectively manipulated to construct a wide array of more complex chemical structures. This guide provides essential information on its chemical properties, synthesis, and reactivity to aid researchers and drug development professionals in its effective application.

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